

# What are the physical and chemical properties of Cyanuric acid-13C3?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyanuric acid-13C3

Cat. No.: B12371575

[Get Quote](#)

## A Comprehensive Technical Guide to Cyanuric Acid-13C3

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical properties of **Cyanuric acid-13C3**, an isotopically labeled compound crucial for a variety of research applications, particularly in metabolic studies and as an internal standard for quantitative analysis. This document outlines its core characteristics, experimental protocols for its synthesis and analysis, and key chemical interactions.

### Core Physical and Chemical Properties

**Cyanuric acid-13C3** is a stable, isotopically labeled form of cyanuric acid where the three carbon atoms in the triazine ring are replaced with the carbon-13 isotope. This labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based analytical methods.<sup>[1]</sup>

### Physical Properties

The physical characteristics of **Cyanuric acid-13C3** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Appearance	White to off-white solid/powder	
Melting Point	>360 °C	
Solubility	Soluble in DMSO.[2] Slightly soluble in cold water, soluble in hot water. Insoluble in cold organic solvents like alcohol, ether, and benzene.[3]	

## Chemical Properties

The chemical identity and key identifiers of **Cyanuric acid-13C3** are presented below, providing a comprehensive chemical profile.

Property	Value	Source
Chemical Formula	$^{13}\text{C}_3\text{H}_3\text{N}_3\text{O}_3$	[4]
Molecular Weight	132.05 g/mol	[4]
CAS Number	201996-37-4	[4]
Isotopic Purity	≥99 atom % $^{13}\text{C}$	
Chemical Purity	≥95%	[4][5]
SMILES	O=[13C]1N--INVALID-LINK--N- -INVALID-LINK--N1	
InChI	1S/C3H3N3O3/c7-1-4-2(8)6- 3(9)5- 1/h(H3,4,5,6,7,8,9)/i1+1,2+1,3 +1	

## Experimental Protocols

Detailed methodologies are critical for the replication and validation of scientific findings. This section provides protocols for the synthesis and solubility determination of **Cyanuric acid-**

13C3.

## Synthesis of Cyanuric Acid-13C3

**Cyanuric acid-13C3** can be synthesized from  $^{13}\text{C}_3$ -cyanuric chloride. The following protocol is adapted from a method used for preparing labeled internal standards for analytical testing.[6]

Materials:

- $^{13}\text{C}_3$ -Cyanuric chloride
- Acetonitrile
- Water
- Formic acid

Procedure:

- Dissolve  $^{13}\text{C}_3$ -cyanuric chloride (45 mg, 244  $\mu\text{mol}$ ) in acetonitrile (7.5 ml).
- Add water (2.5 ml) to the solution.
- Acidify the solution with formic acid (100  $\mu\text{l}$ ).
- Place the reaction mixture in an oil bath pre-heated to 65°C.
- Stir the solution for 4 hours.
- Upon completion, the mixture is worked up to yield **Cyanuric acid-13C3** as a white powder.
- The product's chemical and isotopic purity should be confirmed by mass spectrometry and HPLC analysis.[6]

## Determination of Aqueous Solubility

A general procedure for determining the solubility of an organic compound in water is as follows:

#### Materials:

- **Cyanuric acid-13C3**
- Distilled water
- Small test tubes
- Vortex mixer
- Analytical balance
- Centrifuge
- HPLC or other suitable analytical instrument

#### Procedure:

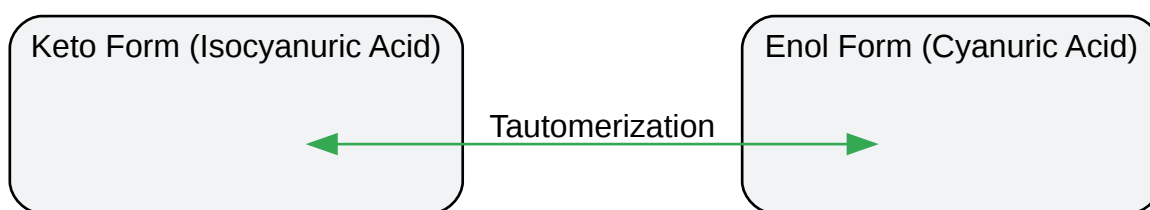
- Accurately weigh a small amount of **Cyanuric acid-13C3** (e.g., 10 mg) and place it in a small test tube.
- Add a known volume of distilled water (e.g., 1 ml) to the test tube.
- Vigorously agitate the mixture using a vortex mixer for a set period (e.g., 1-2 minutes).
- Allow the mixture to equilibrate at a controlled temperature (e.g., 25°C) for an extended period (e.g., 24 hours) to ensure saturation.
- Centrifuge the sample to pellet any undissolved solid.
- Carefully remove an aliquot of the supernatant.
- Dilute the supernatant with a suitable solvent and analyze the concentration of dissolved **Cyanuric acid-13C3** using a calibrated analytical method such as HPLC-UV.
- The solubility is then calculated and expressed in mg/L or mol/L.

## Chemical Behavior and Interactions

Understanding the chemical behavior of **Cyanuric acid- $^{13}\text{C}_3$**  is essential for its application in various scientific disciplines. This section explores its tautomerism and its significant interaction with melamine.

## Tautomerism of Cyanuric Acid

Cyanuric acid exists in a tautomeric equilibrium between the keto (isocyanuric acid) and enol (cyanuric acid) forms. In solution, the keto form is predominant.[7] This equilibrium is a fundamental aspect of its chemical reactivity.

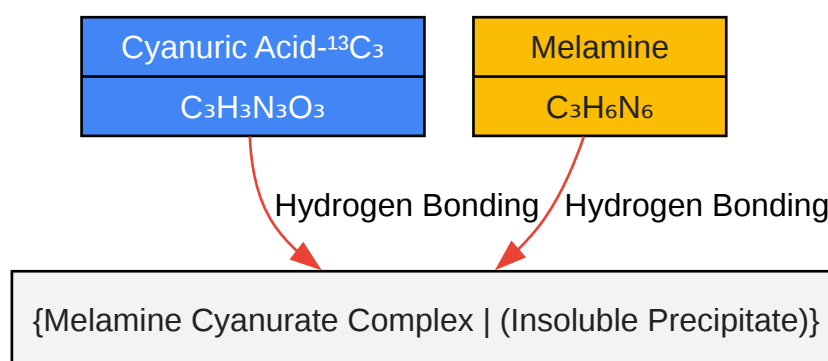


[Click to download full resolution via product page](#)

Caption: Tautomeric equilibrium of Cyanuric Acid.

## Interaction with Melamine

Cyanuric acid and melamine interact through extensive hydrogen bonding to form a highly insoluble crystalline complex known as melamine cyanurate.[8] This interaction is of significant interest in toxicology, particularly in the context of food safety, as the formation of these crystals in renal tubules can lead to kidney failure.[8][9]



[Click to download full resolution via product page](#)

Caption: Interaction of Cyanuric Acid and Melamine.

## Spectroscopic Data

Spectroscopic analysis is fundamental to the structural elucidation and quantification of chemical compounds.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^{13}\text{C}$ -NMR spectroscopy is a powerful tool for confirming the isotopic labeling of **Cyanuric acid- $^{13}\text{C}3$** . The spectrum will show a single peak corresponding to the three equivalent carbon atoms in the triazine ring, with its chemical shift providing information about the electronic environment of the carbon atoms. A published  $^{13}\text{C}$ -NMR spectrum of  $^{13}\text{C}$ -labeled cyanuric acid confirms its structure.<sup>[10]</sup>

## Mass Spectrometry (MS)

**Cyanuric acid- $^{13}\text{C}3$**  is well-suited for analysis by mass spectrometry. Due to the incorporation of three  $^{13}\text{C}$  atoms, its mass spectrum will exhibit a molecular ion peak ( $\text{M}^+$ ) at  $m/z$  132, which is 3 mass units higher than that of unlabeled cyanuric acid ( $m/z$  129). This mass shift is the basis for its use as an internal standard in isotope dilution mass spectrometry methods for the accurate quantification of cyanuric acid in various matrices.<sup>[6]</sup>

## Applications in Research and Development

The primary application of **Cyanuric acid- $^{13}\text{C}3$**  is as an internal standard in analytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the detection and quantification of melamine and cyanuric acid in food products and biological samples.<sup>[6]</sup> Its use improves the accuracy and precision of these methods by correcting for matrix effects and variations in instrument response. Furthermore, as a stable isotope-labeled compound, it can be used as a tracer in metabolic and pharmacokinetic studies to investigate the absorption, distribution, metabolism, and excretion of cyanuric acid in biological systems.<sup>[1]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Investigating the interaction between melamine and cyanuric acid using a Physiologically-Based Toxicokinetic model in rainbow trout - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The preparation of cyanuric acid\_Chemicalbook [chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. Cyanuric Acid-13C3 | CAS 201996-37-4 | LGC Standards [lgcstandards.com]
- 6. Preparation of [13C3]-melamine and [13C3]-cyanuric acid and their application to the analysis of melamine and cyanuric acid in meat and pet food using liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Cyanuric acid - Wikipedia [en.wikipedia.org]
- 8. Melamine cyanurate - Wikipedia [en.wikipedia.org]
- 9. Pharmacokinetics of Melamine and Cyanuric Acid and Their Combinations in F344 Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [What are the physical and chemical properties of Cyanuric acid-13C3?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371575#what-are-the-physical-and-chemical-properties-of-cyanuric-acid-13c3]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)